

Application Notes and Protocols for SB 258719 Hydrochloride Administration

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Compound of Interest

Compound Name: SB 258719 hydrochloride

Cat. No.: B560243

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the preparation and administration of **SB 258719 hydrochloride**, a selective 5-HT7 receptor antagonist. The following guidelines are intended to support preclinical research applications by ensuring consistent and effective delivery of the compound.

Compound Properties

SB 258719 hydrochloride is a selective antagonist of the 5-HT7 receptor, demonstrating over 100-fold selectivity compared to a range of other receptors. It is a valuable tool for investigating the physiological and pathological roles of the 5-HT7 receptor.

Property	Value	Source
Molecular Weight	374.97 g/mol	
Formula	C ₁₈ H ₃₀ N ₂ O ₂ S.HCl	
Purity	≥99%	
Solubility	Soluble to 100 mM in water and DMSO	
Storage	Desiccate at room temperature	

Recommended Vehicles for Administration

The selection of an appropriate vehicle is critical for ensuring the solubility, stability, and bioavailability of **SB 258719 hydrochloride** for both in vitro and in vivo studies. Based on the compound's properties and established research practices, several vehicle options are recommended.

In Vitro Applications

For cell-based assays, direct dissolution in an appropriate cell culture medium is often feasible, especially at lower concentrations. However, for higher concentrations, a stock solution in dimethyl sulfoxide (DMSO) is recommended.

- Primary Recommended Vehicle: Dimethyl sulfoxide (DMSO)
 - Prepare a high-concentration stock solution (e.g., 10-100 mM) in DMSO.
 - For final experimental concentrations, dilute the DMSO stock solution into the aqueous buffer or cell culture medium. Ensure the final DMSO concentration is low (typically <0.5%) to avoid solvent-induced cellular toxicity.

In Vivo Applications

For systemic administration in animal models, such as intraperitoneal (i.p.) injection, the vehicle must be biocompatible and capable of maintaining the compound in solution.^[1] Several vehicle formulations have been successfully used.

Vehicle Composition	Final Compound Concentration	Notes	Source
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 6.25 mg/mL	This protocol yields a clear solution. Prepare fresh for each use.	[1]
10% DMSO, 90% Corn oil	≥ 6.25 mg/mL	Suitable for subcutaneous or intramuscular injections where slow release is desired. Use caution if continuous dosing exceeds half a month.	[1]
10% DMSO, 90% Saline with 20% SBE-β-CD	≥ 6.25 mg/mL	Captisol® (SBE-β-CD) can enhance the solubility of hydrophobic compounds in aqueous solutions.	[1]
Saline	Dependent on required dosage and solubility limits	Given its water solubility, direct dissolution in saline may be possible for lower concentrations.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution for In Vitro Use

- Calculate the required mass: For 1 mL of a 10 mM stock solution, weigh out 3.75 mg of **SB 258719 hydrochloride** (M.W. 374.97).
- Dissolution: Add the weighed compound to a sterile microcentrifuge tube. Add 1 mL of sterile, anhydrous DMSO.

- Mixing: Vortex thoroughly until the compound is completely dissolved.
- Storage: Store the stock solution at -20°C or -80°C for long-term storage.^[1] It is recommended to use within one month when stored at -20°C and within six months at -80°C.^[1]

Protocol 2: Preparation of Vehicle for In Vivo Intraperitoneal (i.p.) Administration

This protocol is adapted from a formulation yielding a clear solution of at least 6.25 mg/mL.^[1]

Materials:

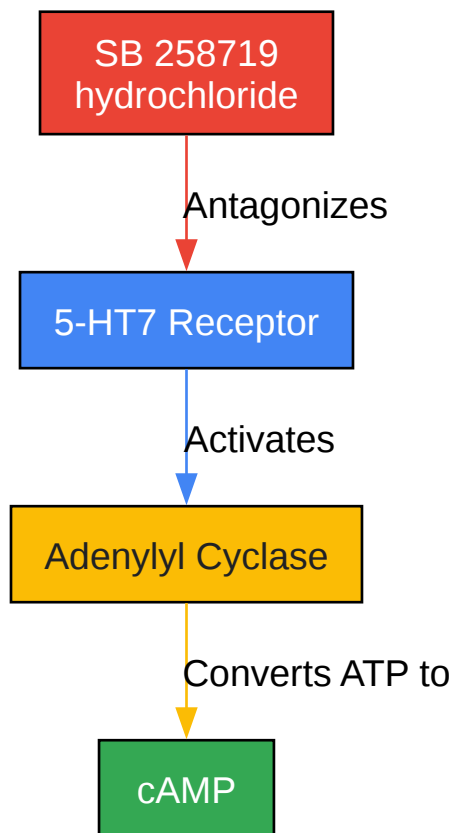
- **SB 258719 hydrochloride**
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

Procedure (to prepare 1 mL of dosing solution):

- Prepare a stock solution: Dissolve the required amount of **SB 258719 hydrochloride** in DMSO to create a concentrated stock (e.g., 62.5 mg/mL).
- Vehicle Formulation: a. In a sterile tube, add 400 µL of PEG300. b. Add 100 µL of the **SB 258719 hydrochloride** DMSO stock solution to the PEG300 and mix thoroughly. c. Add 50 µL of Tween-80 and mix until the solution is homogeneous. d. Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Final Mixing: Vortex the solution until it is clear and uniform.
- Administration: It is recommended to prepare this formulation fresh on the day of use.^[1] Administer the appropriate volume to the animal based on its weight and the desired dose (e.g., 5-20 mg/kg).^[1]

Visualizations

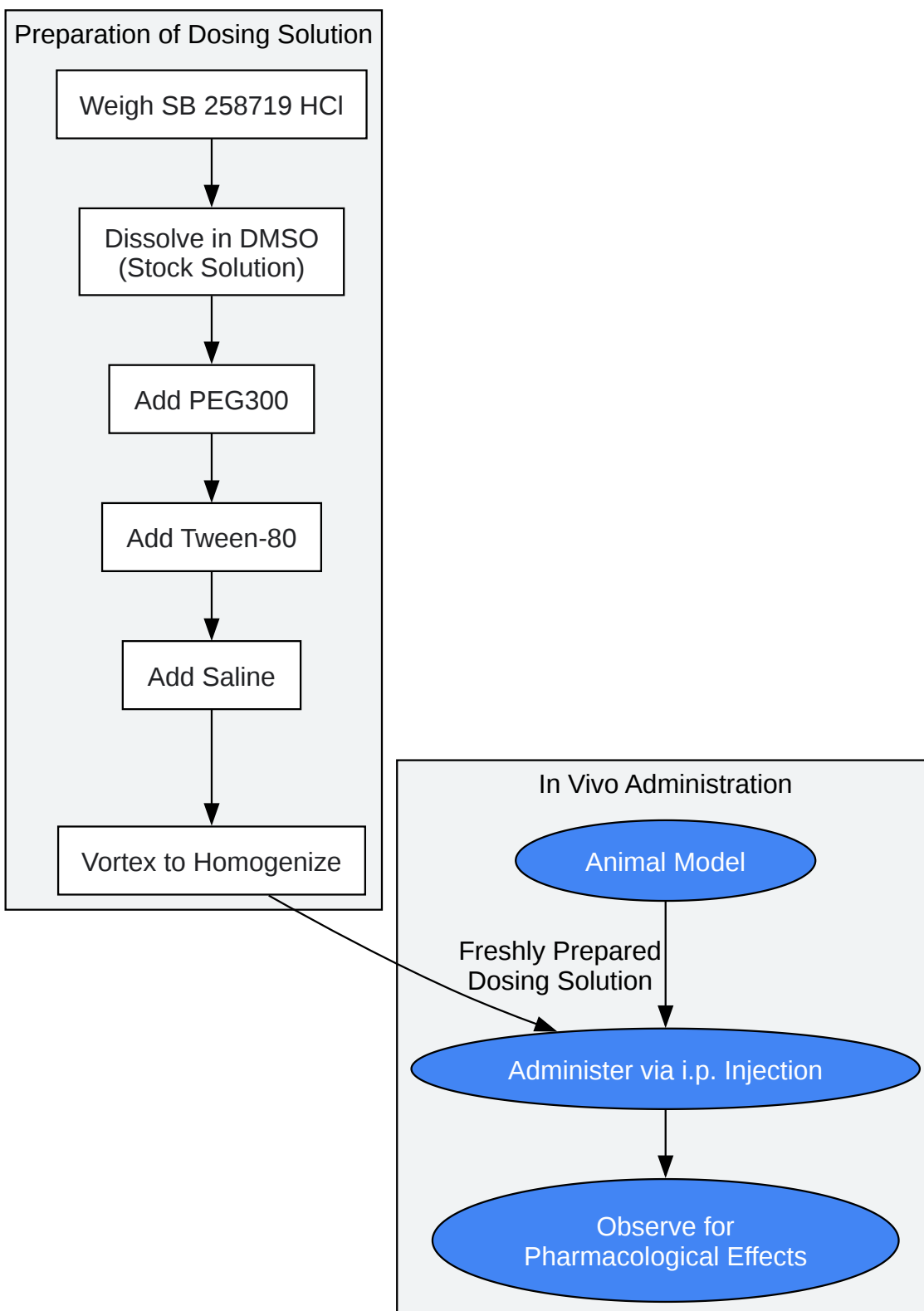
Signaling Pathway



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Caption: Antagonistic action of **SB 258719 hydrochloride** on the 5-HT7 receptor signaling pathway.

Experimental Workflow



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Caption: Workflow for the preparation and in vivo administration of **SB 258719 hydrochloride**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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